

Reactivity Profile of 2-Chloro-5-fluorobenzyl bromide: A Technical Guide

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Compound of Interest

Compound Name: *2-Chloro-5-fluorobenzyl bromide*

Cat. No.: *B1350545*

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Abstract

2-Chloro-5-fluorobenzyl bromide is a halogenated aromatic compound widely employed as a versatile intermediate in organic synthesis.^[1] Its significance lies in its unique reactivity, which allows for the strategic introduction of the 2-chloro-5-fluorobenzyl moiety into a wide range of molecules. This functionality is particularly valuable in the development of novel pharmaceuticals, agrochemicals, and materials.^[1] The compound's reactivity is dominated by the benzylic bromide, a highly effective leaving group, making it an excellent substrate for nucleophilic substitution reactions. This guide provides an in-depth analysis of its synthesis, physicochemical properties, and characteristic reactions, complete with experimental protocols and mechanistic diagrams to support advanced research and development.

Physicochemical and Spectroscopic Data

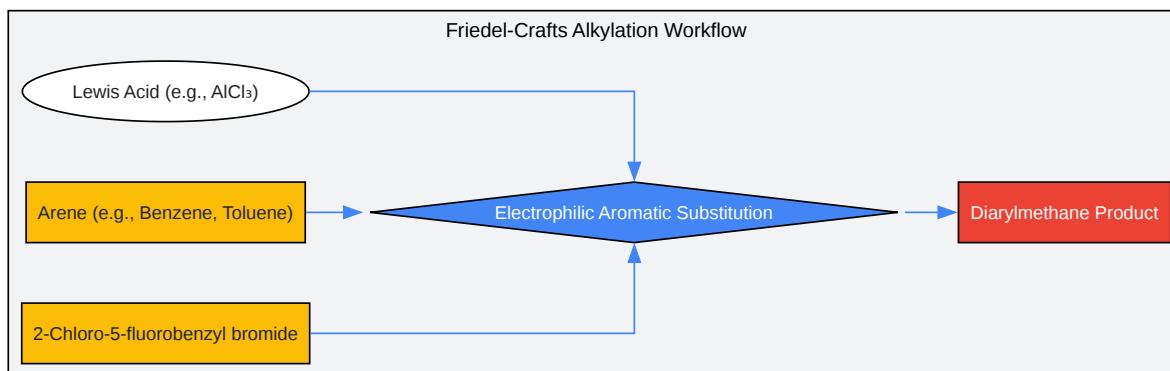
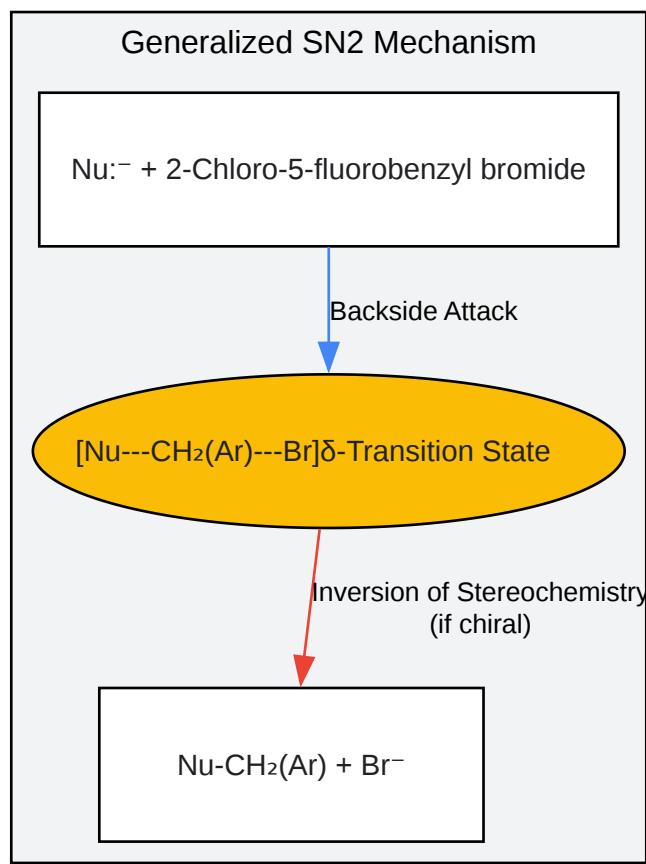
The fundamental properties of **2-Chloro-5-fluorobenzyl bromide** are summarized below. This data is essential for its safe handling, reaction setup, and analytical characterization.

Property	Value	Reference
CAS Number	81778-09-8	[2] [3]
Molecular Formula	C ₇ H ₅ BrClF	[3] [4]
Molecular Weight	223.47 g/mol	[2] [4]
Appearance	Colorless Liquid	[3]
Boiling Point	65-66 °C at 2 mmHg	[2] [3]
Density	1.654 g/mL at 25 °C	[2] [3]
Refractive Index (n ₂₀ /D)	1.566	[2] [3]
Flash Point	18 °C (closed cup)	[3]
InChI Key	AUVLFQDKJFSFIX- UHFFFAOYSA-N	[2] [4]
SMILES	Fc1ccc(Cl)c(CBr)c1	[2]

Note: Spectroscopic data such as ¹H NMR, ¹³C NMR, and IR spectra are available through chemical databases.[\[5\]](#)[\[6\]](#)

Synthesis

2-Chloro-5-fluorobenzyl bromide is typically synthesized via the radical bromination of its corresponding toluene precursor, 2-chloro-5-fluorotoluene.[\[2\]](#)[\[3\]](#) This reaction commonly utilizes N-bromosuccinimide (NBS) as the bromine source and a radical initiator like azobisisobutyronitrile (AIBN) or benzoyl peroxide under thermal or photochemical conditions.



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